

# Physical and chemical properties of 3-Amino-5-methylpyridine-2-carbonitrile

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Compound of Interest	
Compound Name:	3-Amino-5-methylpyridine-2-carbonitrile
Cat. No.:	B581170

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An In-Depth Technical Guide to **3-Amino-5-methylpyridine-2-carbonitrile** for Researchers and Drug Development Professionals

## Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Amino-5-methylpyridine-2-carbonitrile**, a key heterocyclic building block. Designed for researchers, medicinal chemists, and process development scientists, this document synthesizes its core physical and chemical properties, spectral characterization, synthesis protocols, and critical safety information. The insights herein are grounded in established experimental data to facilitate its effective application in research and development, particularly within the pharmaceutical industry.

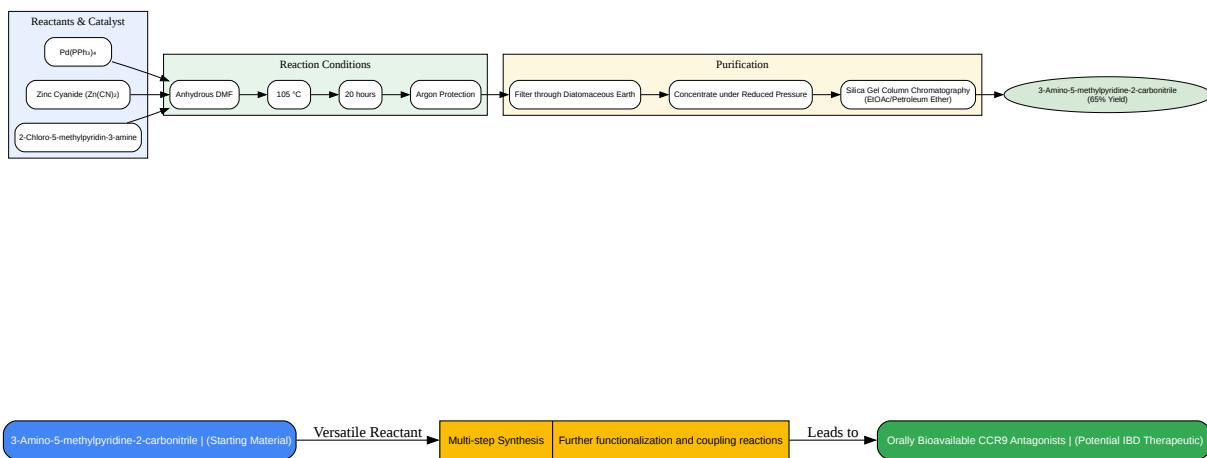
## Molecular Identity and Structural Elucidation

**3-Amino-5-methylpyridine-2-carbonitrile** is a substituted pyridine derivative. Its structure incorporates three key functional groups—an amino group (-NH<sub>2</sub>), a methyl group (-CH<sub>3</sub>), and a nitrile group (-C≡N)—attached to a central pyridine ring. This unique arrangement of electron-donating (amino, methyl) and electron-withdrawing (nitrile, pyridine nitrogen) groups dictates its chemical reactivity and utility as a versatile synthetic intermediate.

### Key Identifiers:

- Chemical Name: **3-Amino-5-methylpyridine-2-carbonitrile**

- CAS Number: 1001635-30-8[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>N<sub>3</sub>[\[3\]](#)
- Molecular Weight: 133.15 g/mol [\[3\]](#)



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